

Application Notes and Protocols: Immunohistochemical Analysis of Tissues Following PSB-0788 Treatment

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Compound of Interest

Compound Name: PSB-0788

Cat. No.: B15571659

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Introduction

PSB-0788 is a potent and selective antagonist of the adenosine A2B receptor (A2BAR), with an IC₅₀ of 3.64 nM for human A2B receptors. Its high selectivity makes it a valuable tool for investigating the physiological and pathophysiological roles of the A2BAR. In preclinical research, **PSB-0788** has been investigated for its potential therapeutic effects in conditions involving inflammation and tissue injury. For instance, studies have shown that **PSB-0788** can ameliorate maternal inflammation-induced periventricular leukomalacia-like injury by promoting the normal development of oligodendrocyte precursor cells and improving remyelination, as evidenced by increased levels of myelin basic protein (MBP).^[1]

These application notes provide a detailed protocol for the immunohistochemical (IHC) analysis of paraffin-embedded tissues treated with **PSB-0788**. The protocol is designed to allow for the visualization and quantification of changes in protein expression, such as MBP, to assess the biological effects of **PSB-0788** treatment.

Data Presentation

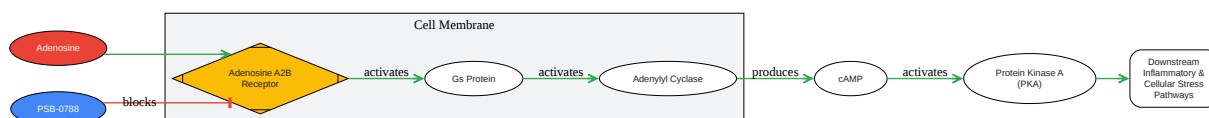
Table 1: Hypothetical Quantitative Analysis of MBP Staining Intensity

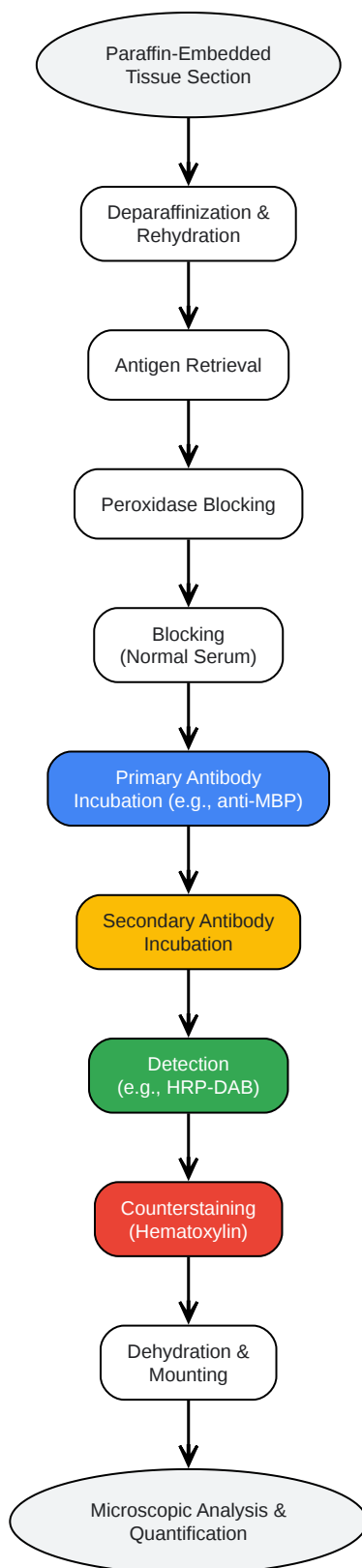
Treatment Group	Dose	N	Average Staining Intensity Score (± SEM)	Percent Positively Stained Area (± SEM)
Vehicle Control	-	5	1.2 ± 0.3	15.2% ± 3.1%
PSB-0788	1 mg/kg	5	2.8 ± 0.4	35.7% ± 4.5%
PSB-0788	5 mg/kg	5	3.5 ± 0.5	52.1% ± 5.2%
PSB-0788	10 mg/kg	5	3.8 ± 0.4	65.4% ± 4.8%

*Staining intensity was scored on a scale of 0 (no staining) to 4 (very strong staining). Significance is denoted as $p < 0.05$ and $p < 0.01$ compared to the vehicle control group.

Signaling Pathway

PSB-0788 acts as a competitive antagonist at the adenosine A2B receptor. Under pathological conditions where adenosine levels are elevated, A2BAR activation can trigger downstream signaling cascades, often linked to inflammation and cellular stress. By blocking this interaction, **PSB-0788** can modulate these pathways.





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References

- 1. PSB0788 ameliorates maternal inflammation-induced periventricular leukomalacia-like injury - PubMed [pubmed.ncbi.nlm.nih.gov]
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